

Application Note and Protocol for Preparing a DL-Histidine Buffer Solution

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Compound of Interest

Compound Name: *DL-Histidine monohydrochloride monohydrate*

CAS No.: 7048-02-4

Cat. No.: B1348505

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Histidine is an amino acid that is frequently used as a buffering agent in a variety of biochemical and pharmaceutical applications, including protein formulations, cell culture, and enzyme assays.^{[1][2]} Its imidazole side chain has a pKa value near physiological pH, making it an effective buffer in the range of pH 5.5 to 7.0.^{[1][3]} DL-histidine, a racemic mixture of the D- and L-isomers of histidine, can be used to prepare a buffer solution that provides stable pH conditions essential for maintaining protein integrity and activity during purification, formulation, and storage.^[1] This document provides a detailed protocol for the preparation of a DL-histidine buffer solution.

Quantitative Data Summary

The physicochemical properties of histidine are crucial for understanding its function as a buffer. The key values are summarized in the table below.

Property	Value	Reference
Molecular Weight (DL-Histidine)	155.15 g/mol	[4]
pKa (imidazole side chain)	~6.0	[3][5][6][7]
pKa (α -carboxyl group)	~1.8	[3]
pKa (α -amino group)	~9.2	[3]
Effective Buffering Range	pH 5.5 - 7.0	[1][3]
Typical Concentration in Formulations	10 - 20 mM	[3]

Experimental Protocol: Preparation of a 0.1 M DL-Histidine Buffer Solution

This protocol describes the preparation of 1 liter of a 0.1 M DL-histidine buffer solution at a desired pH. The principle involves dissolving DL-histidine and adjusting the pH with a strong acid (HCl) or a strong base (NaOH).

Materials:

- DL-Histidine (MW: 155.15 g/mol)
- Deionized or distilled water
- 1 M Hydrochloric acid (HCl) solution
- 1 M Sodium hydroxide (NaOH) solution
- pH meter
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders

- 1 L volumetric flask
- Analytical balance

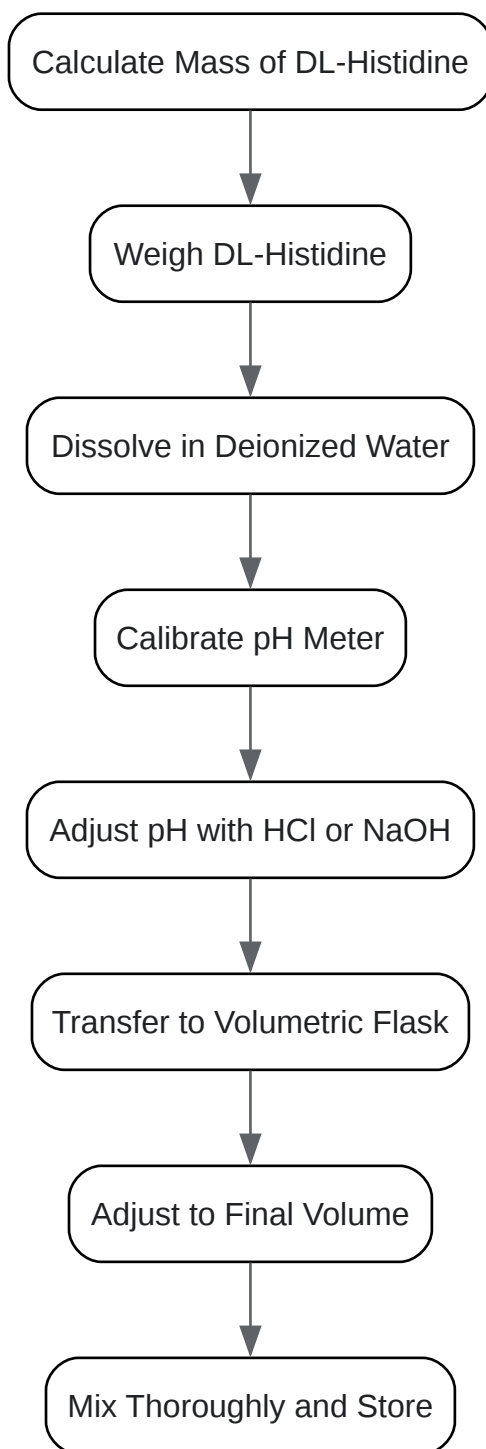
Procedure:

- Calculate the required mass of DL-Histidine:
 - For 1 liter of a 0.1 M solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 1 \text{ L} \times 155.15 \text{ g/mol} = 15.515 \text{ g}$
- Dissolve the DL-Histidine:
 - Weigh out 15.515 g of DL-histidine using an analytical balance.
 - Transfer the powder to a beaker containing approximately 800 mL of deionized water.
 - Place the beaker on a magnetic stirrer and add a stir bar. Stir until the DL-histidine is completely dissolved.
- Adjust the pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Immerse the pH electrode in the DL-histidine solution.
 - Slowly add 1 M HCl or 1 M NaOH dropwise to the solution to adjust the pH to the desired value. Monitor the pH continuously.
 - To lower the pH, add 1 M HCl.
 - To raise the pH, add 1 M NaOH.
 - Allow the solution to mix thoroughly and the pH reading to stabilize before adding more acid or base.

- Final Volume Adjustment:
 - Once the desired pH is reached, carefully transfer the solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer components are transferred.
 - Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Final Mixing and Storage:
 - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
 - Transfer the buffer solution to a clean, labeled storage bottle.
 - Store the buffer at 4°C.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the DL-histidine buffer solution.



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Workflow for DL-Histidine Buffer Preparation.

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References

- [1. bostonbioproducts.com](https://www.bostonbioproducts.com) [[bostonbioproducts.com](https://www.bostonbioproducts.com)]
- [2. bostonbioproducts.com](https://www.bostonbioproducts.com) [[bostonbioproducts.com](https://www.bostonbioproducts.com)]
- [3. How Dose Histidine Safeguard Antibody Drug Stability?-AVT](https://www.avt-pharma.com) [[avt-pharma.com](https://www.avt-pharma.com)]
- [4. DL-histidine | C₆H₉N₃O₂ | CID 773 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. Re: why is histidine able to act as a buffer at pH 6.0](https://www.madsci.org) [[madsci.org](https://www.madsci.org)]
- [6. reddit.com](https://www.reddit.com) [[reddit.com](https://www.reddit.com)]
- [7. Histidine - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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